

fundamental research applications of Lanasol Yellow 4G

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Compound of Interest

Compound Name: Lanasol Yellow 4G

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Lanasol Yellow 4G: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lanasol Yellow 4G, also known as C.I. Reactive Yellow 37, is a reactive azo dye recognized for its utility in various industrial and scientific applications. While its primary role is in the textile industry for dyeing wool and other fibers, it also serves as a fluorescent marker in biological research. This technical guide provides a comprehensive overview of the fundamental applications of **Lanasol Yellow 4G**, with a focus on its properties and established uses. It is important to note that, despite its application in biological contexts as a dye, there is a significant lack of evidence in the scientific literature to support its use as a modulator of specific signaling pathways or as a pharmacological agent in drug development. This document summarizes the available data, details experimental protocols for its primary applications, and provides visualizations of relevant workflows.

Chemical and Physical Properties

Lanasol Yellow 4G is a complex synthetic molecule. Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Chemical Name	C.I. Reactive Yellow 37	[1]
CAS Number	12237-16-0	[1]
Molecular Formula	C ₂₂ H ₁₆ N ₄ Na ₂ O ₉ S ₃	[1]
Molecular Weight	622.56 g/mol	[1]
Class	Single azo dye	[1]
Appearance	Yellow powder	
Solubility	Soluble in water	

Primary Application: Reactive Dye in the Textile Industry

The principal application of **Lanasol Yellow 4G** is as a reactive dye for wool, silk, and other protein-based fibers. Reactive dyes form a covalent bond with the fiber, resulting in high wash fastness. The dyeing process is typically carried out in an acidic bath.

Experimental Protocol: Dyeing of Wool with Lanasol Yellow 4G

This protocol is a generalized procedure based on common practices for reactive dyes.

Materials:

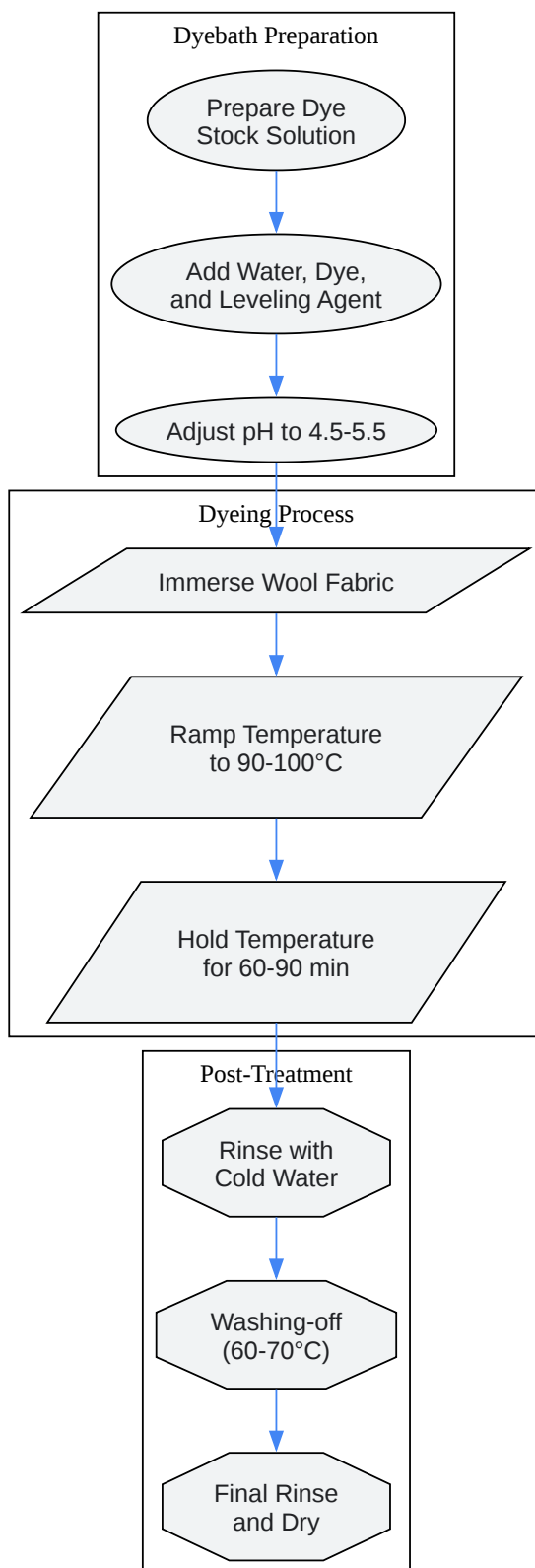
- **Lanasol Yellow 4G**
- Wool fabric
- Acetic acid (for pH adjustment)
- Sodium sulfate (leveling agent)
- Washing-off agent

- Laboratory dyeing machine or water bath with stirrer
- pH meter
- Spectrophotometer (for color measurement)

Procedure:

- Preparation of the Dyebath:
 - Prepare a stock solution of **Lanasol Yellow 4G**.
 - Fill the dyeing vessel with water and add the required amount of dye stock solution.
 - Add sodium sulfate as a leveling agent.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Immerse the wetted wool fabric in the dyebath.
 - Gradually raise the temperature of the dyebath to 90-100°C over 30-45 minutes.
 - Maintain this temperature for 60-90 minutes, ensuring continuous agitation.
- Fixation:
 - The covalent bonding of the dye to the fiber occurs at this elevated temperature.
- Washing-off:
 - After dyeing, rinse the fabric thoroughly with cold water.
 - Perform a washing-off step with a suitable detergent at 60-70°C to remove any unfixed dye.
 - Rinse again with cold water and dry the fabric.

Workflow for Textile Dyeing:

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A simplified workflow for the application of **Lanasol Yellow 4G** in textile dyeing.

Application in Fundamental Research: A Fluorescent Marker

In a research context, **Lanasol Yellow 4G** is categorized as a fluorescent dye. Such dyes are instrumental in various biological experiments for visualizing cellular structures, tracking biomolecules, and assessing cell viability.

General Experimental Protocol: Fluorescent Staining of Cells

This is a generalized protocol for using a fluorescent dye like **Lanasol Yellow 4G** for cell staining. Specific concentrations and incubation times would need to be optimized for different cell types and applications.

Materials:

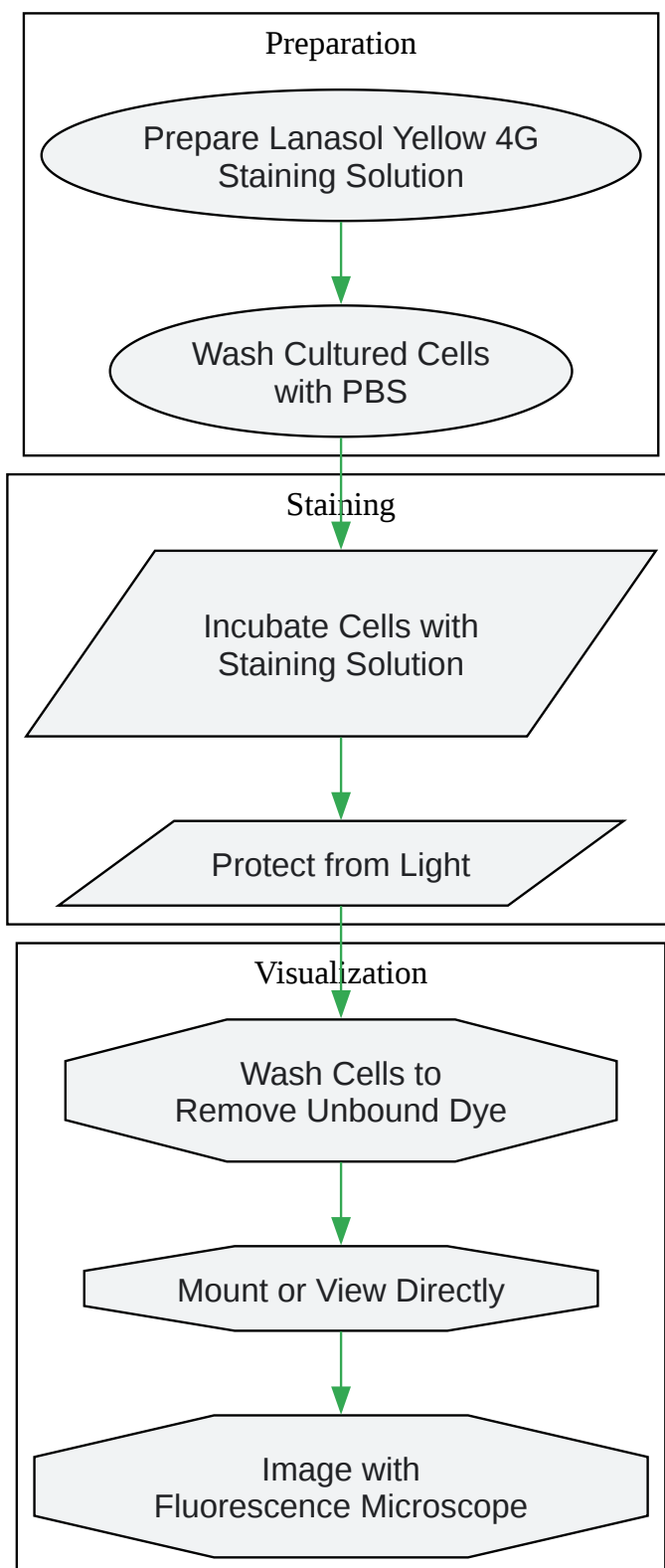
- **Lanasol Yellow 4G**
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Cultured cells on coverslips or in microplates
- Fluorescence microscope

Procedure:

- Preparation of Staining Solution:
 - Prepare a stock solution of **Lanasol Yellow 4G** in a suitable solvent (e.g., water or DMSO).
 - Dilute the stock solution to the desired working concentration in cell culture medium or PBS.

- Cell Staining:
 - Wash the cultured cells with PBS to remove any residual medium.
 - Incubate the cells with the **Lanasol Yellow 4G** staining solution for a predetermined time (e.g., 15-30 minutes) at a controlled temperature (e.g., 37°C).
 - Protect the cells from light during incubation.
- Washing:
 - Remove the staining solution and wash the cells several times with PBS to remove any unbound dye.
- Visualization:
 - Mount the coverslips on microscope slides or view the microplates directly using a fluorescence microscope with the appropriate filter set for the excitation and emission wavelengths of **Lanasol Yellow 4G**.

Logical Workflow for Cellular Staining and Visualization:



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A generalized workflow for fluorescent cellular staining using **Lanasol Yellow 4G**.

Environmental and Toxicological Profile

As a synthetic azo dye, **Lanasol Yellow 4G** has been the subject of environmental research, primarily focusing on its removal from textile effluents. Azo dyes can be of environmental concern due to their persistence and potential for the formation of harmful aromatic amines.

Toxicological Data Summary

The Material Safety Data Sheet (MSDS) for **Lanasol Yellow 4G** provides some toxicological information.

Endpoint	Result	Reference
Oral LD50 (Rat)	> 2000 mg/kg (Slightly toxic)	
Eye Irritation (Rabbit)	Non-irritant	
Sensitization	May cause sensitization by inhalation and skin contact	

Status in Drug Development and Signaling Pathway Research

A thorough review of the scientific literature reveals a lack of studies investigating **Lanasol Yellow 4G** as a modulator of specific biological signaling pathways or as a candidate for drug development. Its chemical structure as a reactive dye is optimized for binding to fibers rather than for specific interactions with biological targets such as enzymes or receptors. Therefore, for researchers in drug development, its utility is likely limited to its role as a fluorescent stain for visualization purposes, rather than as a bioactive compound for therapeutic research.

Conclusion

Lanasol Yellow 4G is a well-established reactive azo dye with primary applications in the textile industry and as a fluorescent marker in biological research. While it is a useful tool for visualization, there is currently no evidence to suggest its application as a modulator of cellular signaling or as a pharmacological agent. Researchers in drug development should be aware of

its established uses and the current limitations of its application in their field. Further research would be necessary to explore any potential bioactivities beyond its function as a dye.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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